

Navigating the Safety and Handling of R 761: A Multi-faceted Identification

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Compound of Interest

Compound Name: R 761

Cat. No.: B1239047

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The designation "**R 761**" is associated with at least four distinct chemical or biological entities, each with unique properties, applications, and safety considerations. For researchers, scientists, and drug development professionals, it is crucial to correctly identify the specific "**R 761**" in use to ensure proper handling, storage, and disposal, as well as to understand its biological context. This guide provides essential safety and logistical information for four identified "**R 761**" substances: IMP761, a LAG-3 agonist antibody; HRO761, a WRN helicase inhibitor; EGb 761, a standardized extract of Ginkgo biloba; and BGC 20-761, a 5-HT6 receptor antagonist.

IMP761: A LAG-3 Agonist Antibody for Autoimmune Disease Research

IMP761 is a first-in-class immunosuppressive agonist antibody targeting the Lymphocyte-activation gene-3 (LAG-3), a cell surface inhibitory receptor. It is under investigation for its potential to treat T cell-induced autoimmune diseases by silencing autoimmune memory T cells.^{[1][2]}

Essential Safety and Logistical Information

As IMP761 is a clinical-stage biologic, specific safety data sheets are not publicly available. However, based on its nature as a humanized antibody, standard laboratory practices for handling monoclonal antibodies should be followed.

Personal Protective Equipment (PPE):

Equipment	Specification
Gloves	Nitrile or latex gloves
Eye Protection	Safety glasses or goggles
Lab Coat	Standard laboratory coat

Handling and Storage:

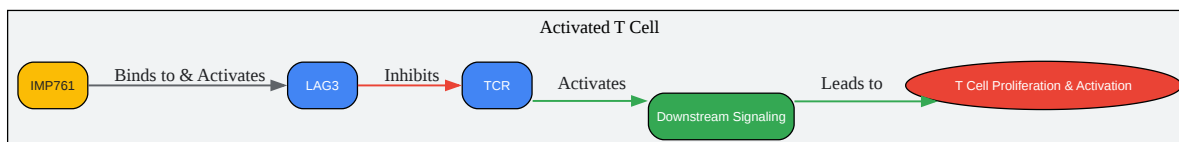
- Store at recommended temperatures, typically 2-8°C for liquid formulations. Avoid freezing.
- Handle in a biological safety cabinet (BSC) to maintain sterility and prevent contamination.
- Follow aseptic techniques for all procedures.

Disposal:

- Dispose of as biohazardous waste in accordance with local, state, and federal regulations.
- Decontaminate spills with an appropriate disinfectant.

Mechanism of Action and Signaling Pathway

IMP761 acts as an agonist to the LAG-3 receptor on activated T cells.^[1] By binding to LAG-3, it enhances its natural inhibitory function, leading to the suppression of T cell proliferation and activation.^{[1][2]} This helps to restore immune balance by targeting the root cause of autoimmune responses.^[2] The LAG-3 signaling pathway is complex and involves the inhibition of T cell receptor (TCR) signaling.^{[3][4][5]}



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Caption: IMP761 agonistic action on the LAG-3 signaling pathway.

Experimental Protocols

Specific experimental protocols for IMP761 are proprietary. However, preclinical studies have involved in vitro assays to measure the inhibition of peptide-induced T cell proliferation and activation of human primary T cells.[1][2] In vivo studies have utilized delayed-type hypersensitivity (DTH) models in cynomolgus macaques to assess immunosuppressive effects. [6]

HRO761: A WRN Helicase Inhibitor for Cancer Research

HRO761 is a potent and selective allosteric inhibitor of Werner syndrome RecQ helicase (WRN).[7][8][9][10] It is being investigated for its anti-tumor activity in cancers with microsatellite instability (MSI).[8][9][10]

Essential Safety and Logistical Information

Personal Protective Equipment (PPE):[11]

Equipment	Specification
Gloves	Protective gloves (e.g., nitrile)
Eye Protection	Safety glasses with side-shields or goggles
Respiratory Protection	Dust mask or respirator if handling powder
Lab Coat	Standard laboratory coat

Hazard Information:[11]

Hazard	GHS Classification
Acute toxicity, oral	Category 4 (Harmful if swallowed)
Skin corrosion/irritation	Category 2 (Causes skin irritation)
Serious eye damage/irritation	Category 2A (Causes serious eye irritation)
Specific target organ toxicity	Category 3 (May cause respiratory irritation)

Handling and Storage:

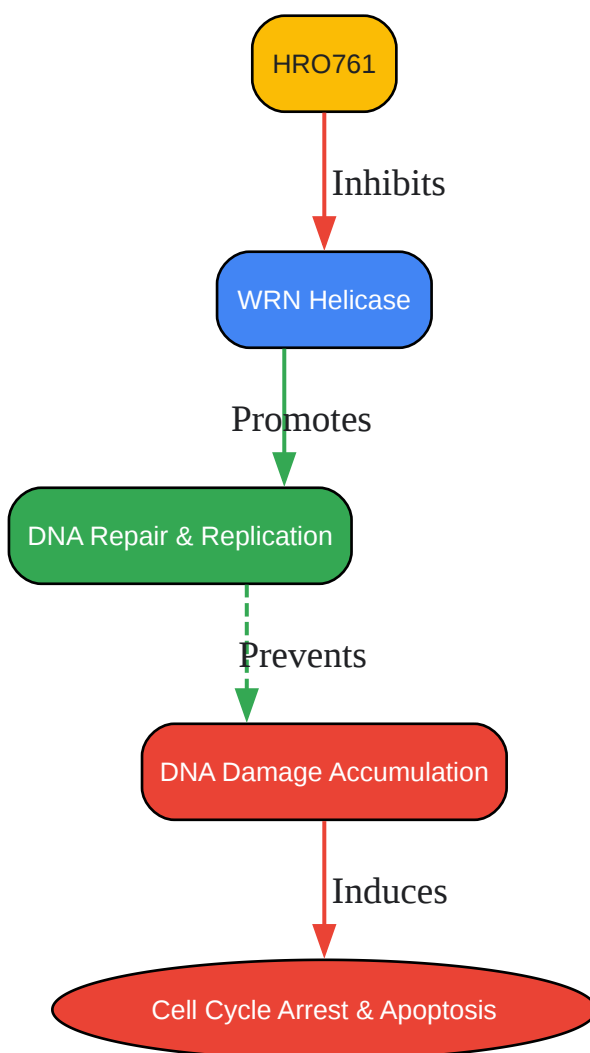
- Store as a powder at -20°C for up to 3 years.[\[12\]](#)
- Solutions in DMSO can be stored at -80°C for up to 6 months.[\[12\]](#)[\[13\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[11\]](#)
- Use only in a well-ventilated area.[\[11\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[11\]](#)

Mechanism of Action and Signaling Pathway

HRO761 binds to an allosteric site at the interface of the D1 and D2 helicase domains of the WRN protein, locking it in an inactive conformation.[\[7\]](#)[\[8\]](#)[\[9\]](#) This inhibition of WRN's helicase activity leads to DNA damage, particularly in MSI cancer cells, which are dependent on WRN for survival.[\[8\]](#)[\[10\]](#) The accumulation of DNA damage triggers a DNA damage response (DDR), leading to cell cycle arrest and apoptosis in these cancer cells.[\[10\]](#) The WRN protein is involved in various DNA repair and maintenance pathways, including homologous recombination and telomere maintenance.[\[14\]](#)[\[15\]](#)[\[16\]](#)



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Caption: HRO761 inhibition of WRN helicase leading to apoptosis.

Experimental Protocols

Detailed experimental protocols are often specific to the research being conducted. However, studies involving HRO761 have utilized the following methodologies:

- Biochemical Assays: ATPase assays to determine the IC50 value of the inhibitor.[10]
- Cell-Based Assays: Growth inhibition (GI50) assays in MSI and microsatellite-stable (MSS) cell lines to assess selective anti-proliferative effects.[13]

- In Vivo Studies: Oral administration of HRO761 in mouse xenograft models derived from MSI cancer cells to evaluate tumor growth inhibition.[10]

EGb 761: A Standardized Ginkgo Biloba Extract

EGb 761 is a well-characterized and standardized extract of Ginkgo biloba leaves, containing flavonoid glycosides and terpene lactones. It is widely used in the symptomatic treatment of mild to moderate dementia and other cognitive impairments.[1][17][18][19]

Essential Safety and Logistical Information

EGb 761 is generally considered safe and well-tolerated.[18][19][20][21][22]

Personal Protective Equipment (PPE):

- Standard laboratory PPE (gloves, eye protection, lab coat) is recommended when handling the pure extract or its formulations in a research setting.

Handling and Storage:

- Store in a cool, dry place, protected from light.
- Follow the manufacturer's instructions for specific storage conditions.

Disposal:

- Dispose of in accordance with standard laboratory procedures for non-hazardous chemical waste, unless otherwise specified by local regulations.

Mechanism of Action

The therapeutic effects of EGb 761 are attributed to its multi-faceted mechanism of action, which includes:

- Antioxidant and Free-Radical Scavenging Properties: The flavonoid components of the extract help to neutralize reactive oxygen species, protecting cells from oxidative damage.[1][23][24][25]

- Improved Cerebral Blood Flow: The terpenoid components, particularly ginkgolides, inhibit platelet-activating factor, leading to improved microcirculation in the brain.[23]
- Neuroprotection: EGb 761 has been shown to protect neurons from apoptosis and A β -induced neurotoxicity.[17][24]
- Mitochondrial Function: It can improve mitochondrial function and ATP production.[1]
- Neurotransmitter Modulation: It can influence various neurotransmitter systems, including the cholinergic, serotonergic, and dopaminergic pathways.[23]

Experimental Protocols

Given its long history of use, a wide range of experimental protocols involving EGb 761 have been published. These include:

- In Vitro Studies: Assessing its protective effects against oxidative stress and neurotoxicity in neuronal cell cultures.[24]
- Animal Studies: Using animal models of cognitive impairment to evaluate its effects on learning and memory.
- Clinical Trials: Randomized, placebo-controlled, double-blind, multi-center trials in patients with mild cognitive impairment or dementia.[19][20]

BGC 20-761: A 5-HT6 Receptor Antagonist

BGC 20-761 is a selective and high-affinity antagonist of the 5-HT6 serotonin receptor. It has been studied for its potential to enhance memory and reverse cognitive deficits in preclinical models.

Essential Safety and Logistical Information

Personal Protective Equipment (PPE):

- A safety data sheet is available and should be consulted. Standard PPE including gloves, eye protection, and a lab coat is recommended.

Handling and Storage:

- Store at +4°C for short-term storage or as recommended by the supplier.
- Solutions can be prepared in DMSO or ethanol.

Disposal:

- Dispose of in accordance with local regulations for chemical waste.

Mechanism of Action and Signaling Pathway

BGC 20-761 exerts its effects by blocking the 5-HT₆ receptor.^[26] This receptor is primarily expressed in the central nervous system and is involved in the modulation of various neurotransmitter systems, including acetylcholine and glutamate, which are crucial for cognitive function.^[27] The 5-HT₆ receptor is positively coupled to the adenylyl cyclase/cAMP pathway via G_{αs} protein.^[28] Antagonism of this receptor is thought to enhance cognitive processes.^[29]^[30]

Caption: BGC 20-761 antagonism of the 5-HT₆ receptor pathway.

Experimental Protocols

Research with BGC 20-761 has primarily involved:

- In Vivo Animal Models: Studies in rats to assess its ability to reverse scopolamine-induced amnesia and enhance memory consolidation in social and visuospatial memory tasks.
- Behavioral Screens: Use in high-throughput behavioral screens to identify neuroactive compounds.^[31]

Disclaimer: This information is intended for educational and informational purposes only and does not constitute professional medical or safety advice. Always consult the relevant Safety Data Sheet (SDS) and follow established laboratory safety protocols when handling any chemical or biological substance.

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